

In-Depth Technical Guide: Fundamental Reaction Kinetics of 2-Bromoethanol

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Compound of Interest

Compound Name: 2-Bromoethanol

CAS No.: 29155-34-8

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Introduction

2-Bromoethanol ($\text{BrCH}_2\text{CH}_2\text{OH}$) is a bifunctional molecule of significant interest in various chemical and biological fields. Its reactivity, governed by the interplay of the bromo and hydroxyl functional groups, dictates its role as a synthetic intermediate, an alkylating agent, and its behavior in various chemical environments.^[1] Understanding the fundamental kinetics of its reactions is crucial for optimizing synthetic routes, predicting its environmental fate, and elucidating its mechanisms of action in biological systems. This guide provides a comprehensive overview of the core reaction kinetics of **2-bromoethanol**, focusing on its thermal decomposition, photooxidation, and reactions with key radical species.

Thermal Decomposition of 2-Bromoethanol

The gas-phase thermal decomposition of **2-bromoethanol** has been investigated using single-pulse shock tube experiments, providing valuable insights into its high-temperature reactivity.^[2]

Key Kinetic Parameters

The unimolecular decomposition of **2-bromoethanol** proceeds primarily through two main channels: HBr elimination and H₂O elimination. The overall decomposition rate and the rates of these specific channels have been determined experimentally over a temperature range of 910-1102 K and a pressure range of 9-14 atm.[2]

Reaction/Process	Arrhenius Pre-exponential Factor (A) (s ⁻¹)	Activation Energy (Ea) (kcal/mol)	Rate Coefficient Expression
Overall Decomposition	$10^{14.08 \pm 0.23}$	55.66 ± 1.07	$k = 10^{14.08}e^{(-55.66/RT)} \text{ s}^{-1}$
HBr Elimination	$10^{13.48 \pm 0.30}$	53.42 ± 1.39	$k = 10^{13.48}e^{(-53.42/RT)} \text{ s}^{-1}$
H ₂ O Elimination	$10^{14.47 \pm 0.46}$	66.47 ± 2.15	$k = 10^{14.47}e^{(-66.47/RT)} \text{ s}^{-1}$

Table 1: Arrhenius Parameters for the Thermal Decomposition of **2-Bromoethanol**. Data from single-pulse shock tube experiments.[2]

Decomposition Products

The major products observed from the thermal decomposition of **2-bromoethanol**, in order of increasing abundance, are:

- Acetylene (C₂H₂)
- Vinyl bromide (CH₂CHBr)
- Methane (CH₄)
- Ethane (C₂H₆)

- Ethene (C_2H_4)
- Acetaldehyde (CH_3CHO)

The formation of carbon monoxide (CO) has also been qualitatively observed.^[2]

Experimental Protocol: Single-Pulse Shock Tube (SPST)

The kinetic data for the thermal decomposition of **2-bromoethanol** were obtained using a single-pulse shock tube coupled with post-shock analysis.

1.3.1. Apparatus:

- Shock Tube: A stainless steel tube consisting of a driver section and a driven section, separated by a diaphragm (e.g., polycarbonate).^{[1][3]} The driven section has an end-wall equipped with ports for pressure transducers and sample extraction.^[3]
- Gas Handling System: A system for preparing and introducing the gas mixture (**2-bromoethanol** diluted in an inert gas like argon) into the driven section.^[2]
- Diaphragm Rupture Mechanism: A mechanism to rupture the diaphragm, initiating the shock wave.
- Pressure Transducers: Piezoelectric pressure transducers mounted along the driven section to measure the shock wave velocity.^[4]
- Dump Tank: A large volume connected to the driven section to quickly quench the reaction by rarefaction waves.^[3]
- Sample Collection System: A system to extract the post-shock gas mixture for analysis.^[3]
- Analytical Equipment: Fourier Transform Infrared (FTIR) spectrometer and Gas Chromatograph (GC) for product identification and quantification.^[2]

1.3.2. Procedure:

- Mixture Preparation: A dilute mixture of **2-bromoethanol** in argon is prepared in a dedicated mixing tank.^{[2][5]}

- Shock Tube Preparation: The driven section is evacuated to a high vacuum and then filled with the prepared gas mixture to a specific initial pressure. The driver section is filled with a high-pressure driver gas (e.g., helium).[5]
- Shock Wave Generation: The diaphragm is ruptured, causing the high-pressure driver gas to expand rapidly into the driven section, generating a shock wave.
- Heating and Reaction: The shock wave travels through the gas mixture, compressing and heating it to the desired reaction temperature and pressure. The reaction (decomposition) occurs in the reflected shock region for a well-defined period (typically on the order of milliseconds).[3]
- Quenching: The reaction is rapidly terminated by the arrival of a rarefaction wave from the driver section, which quickly cools the gas mixture.[1]
- Sample Analysis: The quenched gas mixture is extracted and analyzed using FTIR and GC to identify and quantify the decomposition products.[2]

Computational Methodology: DFT and TST Calculations

Theoretical calculations using Density Functional Theory (DFT) and Transition State Theory (TST) have been employed to complement the experimental findings. While the specific software and basis sets for the **2-bromoethanol** study are not detailed in the primary source, a common approach for similar systems involves:

- Software: Gaussian suite of programs.[6]
- Method: A hybrid density functional, such as B3LYP, is often used for geometry optimizations and frequency calculations.[7][8]
- Basis Set: A Pople-style basis set, such as 6-311++G**, is commonly employed to provide a good balance between accuracy and computational cost.[3]

The computational protocol typically involves:

- Conformational Search: Identifying the lowest energy conformers of **2-bromoethanol**.

- **Transition State Search:** Locating the transition state structures for the HBr and H₂O elimination channels.
- **Frequency Calculations:** Performing frequency calculations to confirm the nature of the stationary points (minima or transition states) and to obtain zero-point vibrational energies (ZPVE) and thermal corrections.
- **Intrinsic Reaction Coordinate (IRC) Calculations:** To ensure that the located transition states connect the reactant to the desired products.^[8]
- **Rate Constant Calculations:** Using the calculated energetic and vibrational frequencies within the framework of TST to determine the theoretical rate constants.

Photooxidation of 2-Bromoethanol

The photooxidation of **2-bromoethanol**, initiated by photolysis, leads to the formation of various oxygenated radicals and stable products.^[2]

Reaction Mechanism and Intermediates

The photolysis of **2-bromoethanol** produces HOC₂H₄• radicals. In the presence of oxygen, these radicals initiate a chain of reactions:^[2]

- **Formation of the Hydroxyethyl Peroxy Radical:** $\text{HOC}_2\text{H}_4\bullet + \text{O}_2 \rightarrow \text{HOC}_2\text{H}_4\text{O}_2\bullet$
- **Formation of the Hydroxyethoxy Radical:** The fate of the peroxy radical can vary. One proposed pathway involves its conversion to the hydroxyethoxy radical (HOC₂H₄O•).
- **Product Formation:**
 - **Hydroxyhydroperoxide Formation:** HOC₂H₄O₂• can react further to form 2-hydroperoxyethanol (HOC₂H₄OOH).^[2]
 - **Aldehyde Formation:** The hydroxyethoxy radical (HOC₂H₄O•) can lead to the formation of glycolaldehyde (HOCH₂CHO).^[2]
 - **Nitrate Formation:** In the presence of NO or NO₂, the HOC₂H₄O₂• radical can form organic nitrates.^[2]

Experimental Protocol: Flash Photolysis with Mass Spectrometric Detection

The study of **2-bromoethanol** photooxidation involves photolyzing the compound in the presence of oxygen and other gases, followed by the detection of products.

2.2.1. Apparatus:

- Photolysis Reactor: A quartz reaction vessel to allow for UV irradiation.[\[2\]](#)
- Photolysis Source: A UV lamp, such as a medium-pressure mercury lamp.[\[2\]](#)
- Gas Inlet System: To introduce **2-bromoethanol** vapor, oxygen, and other gases (e.g., NO, NO₂) into the reactor.
- Mass Spectrometer: A quadrupole mass spectrometer for the detection and identification of reaction products.[\[2\]](#)

2.2.2. Procedure:

- Mixture Preparation: A mixture of **2-bromoethanol** and oxygen (and other reactant gases if applicable) is continuously flowed through the photolysis reactor.[\[2\]](#)
- Photolysis: The gas mixture is irradiated with UV light from the photolysis source, initiating the photooxidation process.
- Product Detection: The reaction mixture is continuously sampled into the mass spectrometer, and the mass spectra of the products are recorded.

Reactions with Radical Species

The reactions of **2-bromoethanol** with key atmospheric and combustion radicals, such as the hydroxyl radical ($\bullet\text{OH}$) and hydrogen atom ($\bullet\text{H}$), are crucial for understanding its degradation pathways.

Currently, specific experimental or theoretical kinetic data (rate constants, Arrhenius parameters) for the reactions of **2-bromoethanol** with $\bullet\text{OH}$ and $\bullet\text{H}$ radicals are not readily available in the reviewed literature. However, studies on similar molecules, such as other

haloethanols and ethanol itself, can provide valuable insights into the likely reaction mechanisms, which primarily involve hydrogen abstraction.

Reaction with Hydroxyl Radical ($\bullet\text{OH}$)

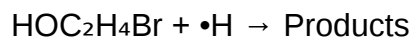
The reaction of $\bullet\text{OH}$ with **2-bromoethanol** is expected to proceed via hydrogen abstraction from three possible sites: the hydroxyl group, the α -carbon (adjacent to the OH group), and the β -carbon (adjacent to the Br atom).



Theoretical studies on similar alcohols suggest that H-abstraction from the α -carbon is often the most favorable pathway due to the stabilizing effect of the adjacent oxygen atom.

Reaction with Hydrogen Atom ($\bullet\text{H}$)

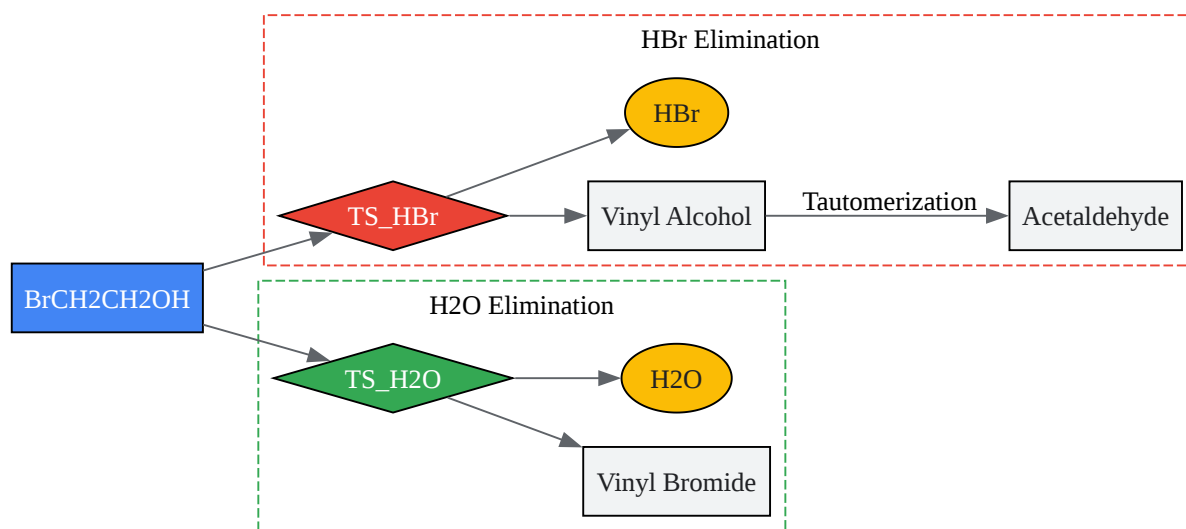
Similar to the reaction with $\bullet\text{OH}$, the reaction of **2-bromoethanol** with $\bullet\text{H}$ is expected to involve hydrogen abstraction from the various C-H and O-H bonds.



The relative importance of the different abstraction channels will depend on the bond dissociation energies of the C-H and O-H bonds and the temperature of the system.

Visualizations

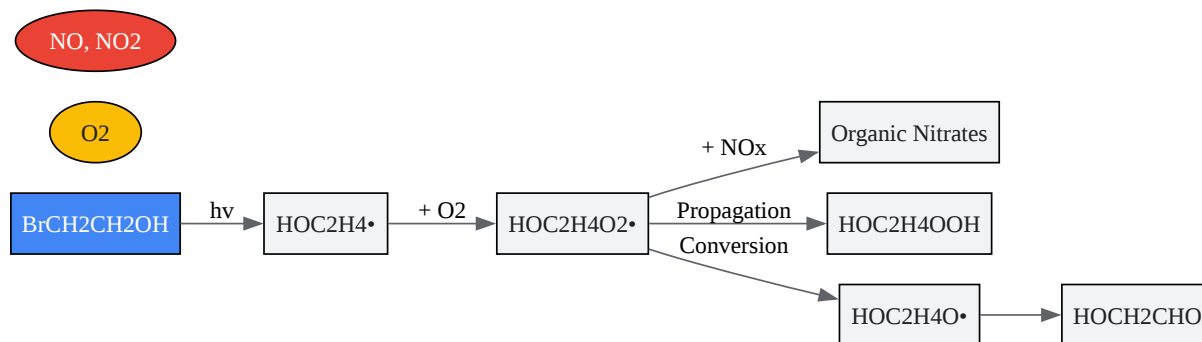
Thermal Decomposition Pathway



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Caption: Primary unimolecular decomposition pathways of **2-bromoethanol**.

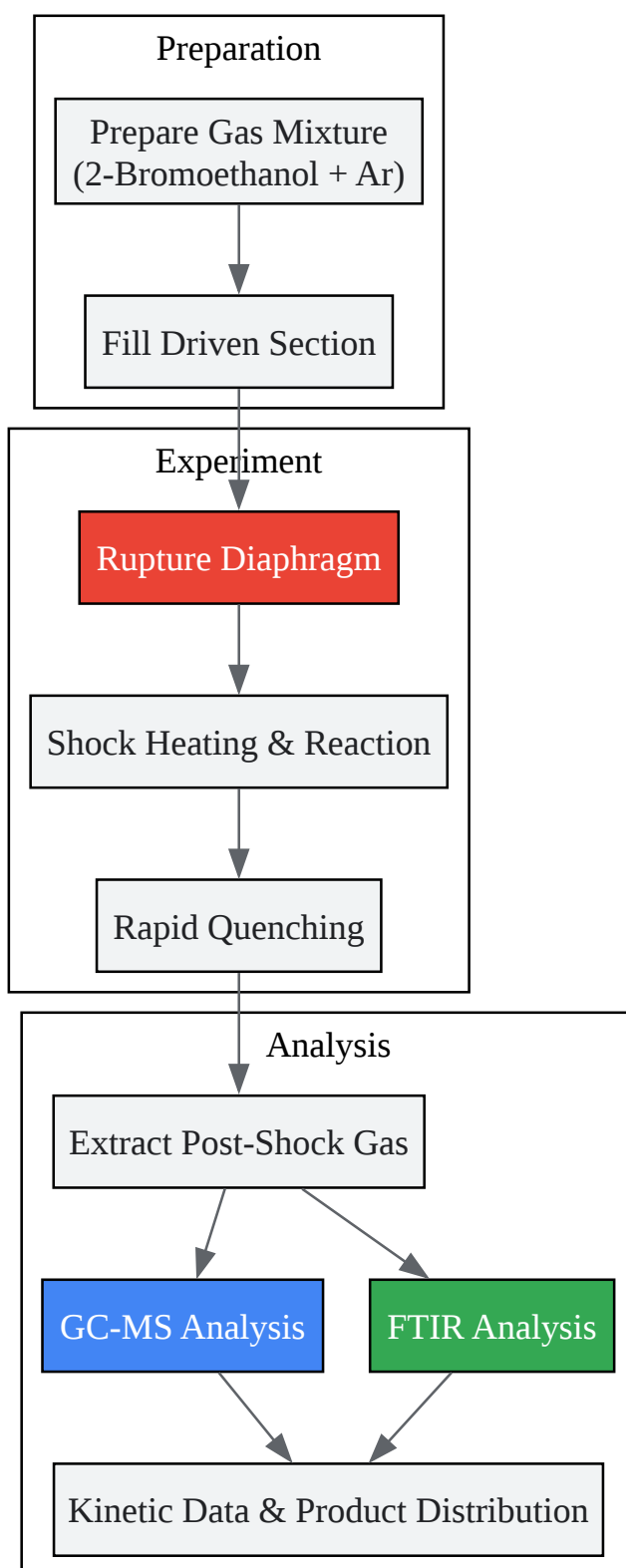
Photooxidation Initiation and Propagation



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Caption: Simplified photooxidation mechanism of **2-bromoethanol**.

Experimental Workflow for Single-Pulse Shock Tube Studies



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Caption: Workflow for kinetic studies using a single-pulse shock tube.

Conclusion

The fundamental reaction kinetics of **2-bromoethanol** are dominated by unimolecular decomposition at high temperatures, proceeding through HBr and H₂O elimination channels. Photooxidation leads to the formation of peroxy and alkoxy radicals, which subsequently form hydroperoxides, aldehydes, and other oxygenated products. While direct kinetic data for reactions with key radical species like •OH and •H are currently lacking, the established behavior of similar molecules suggests that hydrogen abstraction is the primary reaction pathway. Further experimental and theoretical studies are needed to fully elucidate the kinetics of these radical-mediated reactions, which are critical for a complete understanding of the atmospheric and combustion chemistry of **2-bromoethanol**. The detailed experimental and computational protocols provided in this guide serve as a foundation for future research in this area.

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